

An In-depth Technical Guide to 4-Bromo-1-methylindolin-2-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-1-methylindolin-2-one

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Abstract

This technical guide provides a comprehensive overview of the known chemical properties of **4-Bromo-1-methylindolin-2-one**. Due to the limited availability of public domain data for this specific isomer, this document focuses on presenting the confirmed structural and basic physical information. It is important to note that detailed experimental data on properties such as melting point, boiling point, and solubility, as well as comprehensive spectral analyses and biological activity, are not readily available in the reviewed literature. This guide serves as a foundational document summarizing the existing knowledge and highlighting areas where further experimental investigation is required.

Chemical Identity and Physical Properties

4-Bromo-1-methylindolin-2-one is a halogenated derivative of 1-methylindolin-2-one. Its core structure consists of a bicyclic indolinone system with a bromine atom substituted at the 4-position of the benzene ring and a methyl group attached to the nitrogen atom.

Table 1: General and Physical Properties of **4-Bromo-1-methylindolin-2-one**

Property	Value	Source
Molecular Formula	C ₉ H ₈ BrNO	[1] [2]
Molecular Weight	226.07 g/mol	[1] [3]
CAS Number	884855-68-9	[1]
Appearance	Grey solid	[1]
Storage Temperature	Room temperature	[1]

Note: Quantitative experimental data for melting point, boiling point, and solubility in various solvents are not available in the reviewed literature. A predicted boiling point for the related, but structurally different, compound 4-BROMO-1-METHYL-1H-INDOLE is 300.9±15.0 °C[4].

Spectral Data

While commercial suppliers indicate the availability of spectral data for **4-Bromo-1-methylindolin-2-one**, the actual spectra or detailed peak information are not publicly accessible in the reviewed search results[5]. For research purposes, it is recommended to acquire the compound from a reputable supplier who can provide a certificate of analysis with detailed spectral data.

Table 2: Available Spectral Information

Spectrum Type	Availability
¹ H NMR	Indicated as available from commercial suppliers[5]
¹³ C NMR	Indicated as available from commercial suppliers[5]
Infrared (IR)	Indicated as available from commercial suppliers[5]
Mass Spectrometry (MS)	Indicated as available from commercial suppliers[5]

Synthesis

A specific and detailed experimental protocol for the synthesis of **4-Bromo-1-methylindolin-2-one** is not available in the reviewed public literature. However, a method for the synthesis of the isomeric compound, 5-Bromo-1-methylindolin-2-one, has been reported and may serve as a starting point for the development of a synthetic route to the 4-bromo isomer[6].

Experimental Protocol for a Related Isomer: Synthesis of 5-Bromo-1-methylindolin-2-one[6]

This protocol describes the synthesis of the 5-bromo isomer and may be adaptable for the synthesis of **4-Bromo-1-methylindolin-2-one**, likely requiring a different starting material (e.g., 4-bromo-substituted aniline derivative).

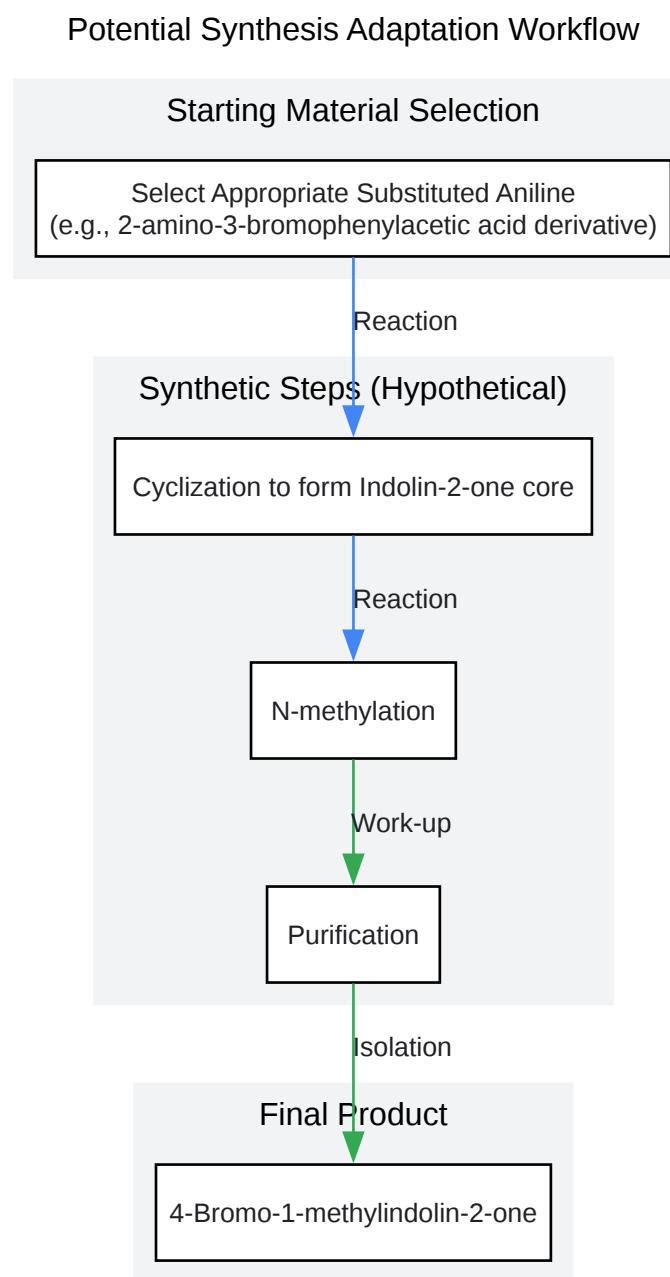
- Starting Material: 1-Methylindolin-2-one (0.50 g)
- Reagent: N-Bromosuccinimide (NBS) (0.60 g)
- Solvent: Acetonitrile (10 ml)

Procedure:

- Dissolve 1-Methylindolin-2-one in acetonitrile.
- Cool the mixture to 263 K (-10 °C).
- Slowly add a solution of NBS in acetonitrile.
- Stir the reaction mixture for 24 hours.
- Pour the mixture into ice water and stir for an additional hour.
- Extract the product with chloroform.
- Dry the organic layer over Na_2SO_4 .
- Remove the solvent under reduced pressure.
- Purify the crude product by recrystallization from ethanol.

Yield: 76% (for 5-Bromo-1-methylindolin-2-one)

Logical Workflow for Potential Synthesis Adaptation



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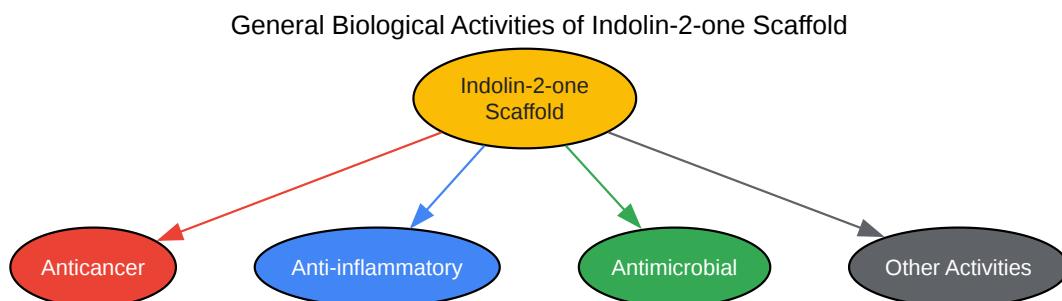
Caption: A hypothetical workflow for the synthesis of **4-Bromo-1-methylindolin-2-one**.

Biological Activity

There is no specific information available in the reviewed public literature regarding the biological activity, mechanism of action, or associated signaling pathways of **4-Bromo-1-methylindolin-2-one**.

However, the indolin-2-one scaffold is a well-known privileged structure in medicinal chemistry, with various derivatives exhibiting a wide range of biological activities, including but not limited to, anticancer, anti-inflammatory, and antimicrobial properties[6][7][8]. The biological effects of these compounds are highly dependent on the nature and position of the substituents on the indolinone core.

General Biological Activities of Indolin-2-one Derivatives



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Caption: Common biological activities associated with the indolin-2-one chemical scaffold.

Given the lack of specific data, any research into the biological effects of **4-Bromo-1-methylindolin-2-one** would represent a novel investigation into its potential therapeutic applications.

Conclusion and Future Directions

4-Bromo-1-methylindolin-2-one is a chemical entity for which basic identifying information is available. However, there is a significant lack of publicly accessible, in-depth experimental data. To fully characterize this compound for research and development purposes, the following experimental work is necessary:

- Determination of Physicochemical Properties: Experimental measurement of the melting point, boiling point, and solubility in a range of pharmaceutically relevant solvents.
- Comprehensive Spectral Analysis: Acquisition and interpretation of ^1H NMR, ^{13}C NMR, IR, and high-resolution mass spectrometry data to confirm the structure and purity.
- Development of a Synthetic Protocol: Elucidation and optimization of a reliable and scalable synthetic route.
- Biological Screening: A comprehensive evaluation of the biological activity of **4-Bromo-1-methylindolin-2-one** in various *in vitro* and *in vivo* models to explore its therapeutic potential.

This technical guide underscores the current knowledge gap and provides a framework for the systematic investigation of **4-Bromo-1-methylindolin-2-one**.

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